

# A Comparative Guide to Small Molecule EP4 Receptor Agonists: Alternatives to CAY10580

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## Compound of Interest

Compound Name: CAY10580

Cat. No.: B593249

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For researchers and drug development professionals seeking potent and selective activation of the prostaglandin E2 receptor 4 (EP4), a variety of small molecule agonists beyond **CAY10580** are available. This guide provides a comparative analysis of key alternatives, summarizing their performance based on experimental data and outlining the methodologies for their evaluation.

## Performance Comparison of EP4 Agonists

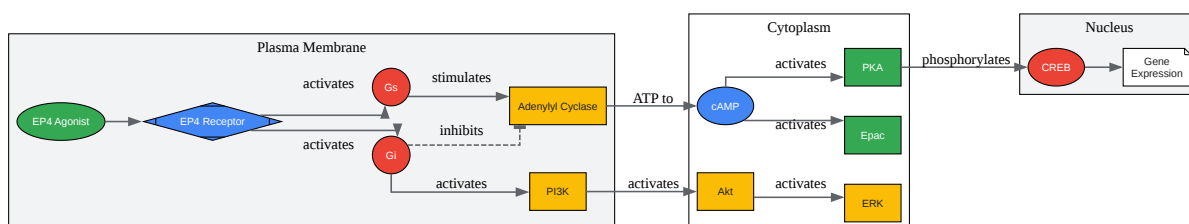
The selection of an appropriate EP4 agonist often depends on the desired potency, selectivity, and intended application (in vitro vs. in vivo). The following table summarizes the quantitative data for **CAY10580** and its alternatives.

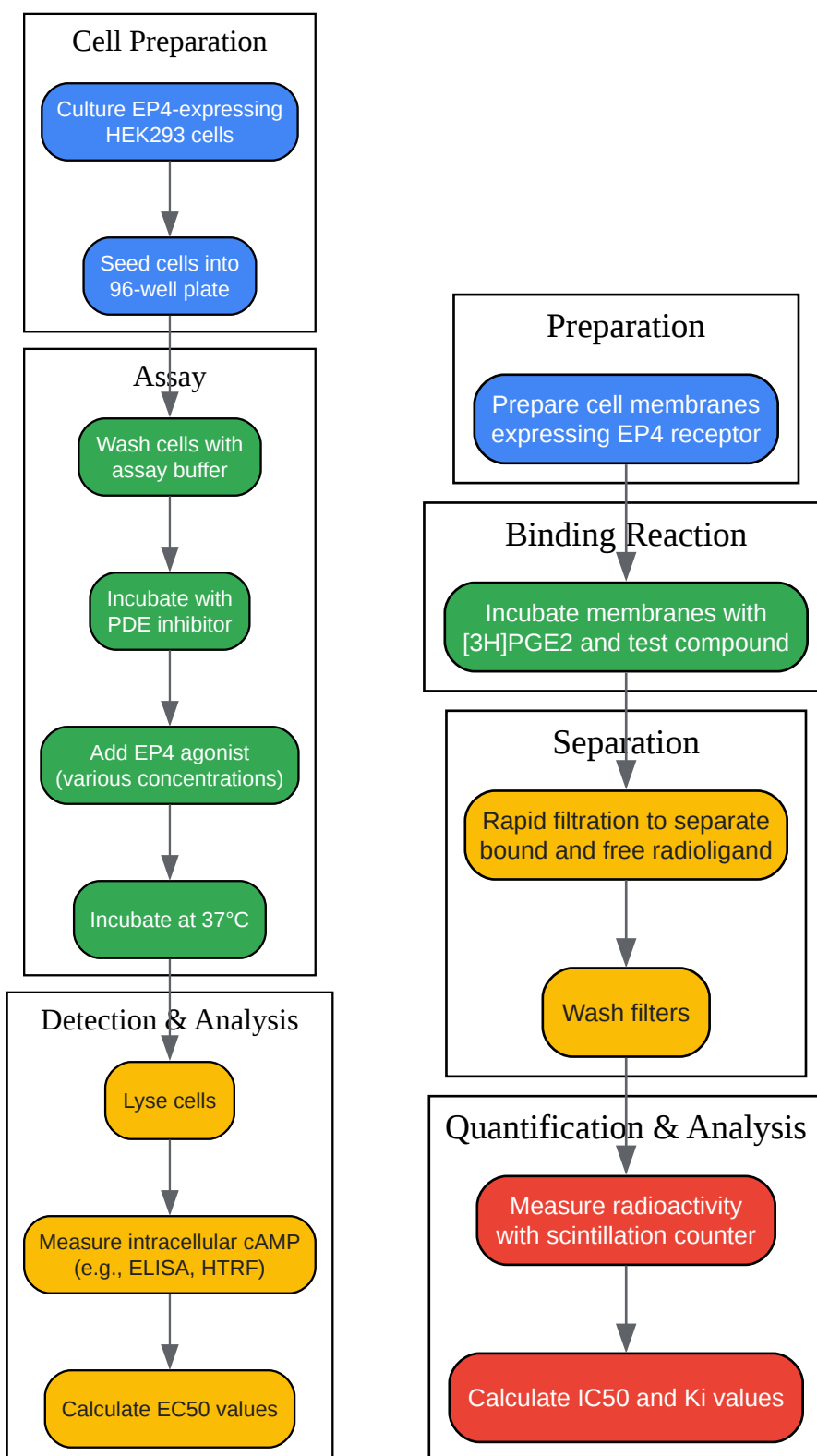
Compound	Ki (nM)	EC50 / IC50 (nM)	Species/Cell Line	Assay Type	Reference
CAY10580	35	~10-100	Human / MDCK cells	cAMP accumulation	[1]
ONO-AE1-329	-	3.1	-	-	
-	100 ± 4.9	Mouse / Platelets	Platelet Aggregation Inhibition	[2]	
-	2.3 ± 0.3	Human / Platelets	Platelet Aggregation Inhibition	[2]	
L-902,688	-	0.2	-	-	
KAG-308	-	-	Mouse	TNF-α Production Inhibition	[3]
CAY10598	-	18 pM	Human / HEK293 cells	cAMP Elevation	
EP4RAG	2.8 ± 0.24	ED50 = 1μM	Mouse / CHO cells, Human / Macrophages	[3H]PGE2 Binding, cAMP Production	[4]

## EP4 Receptor Signaling Pathways

Activation of the EP4 receptor, a G-protein coupled receptor (GPCR), initiates multiple downstream signaling cascades. The primary pathway involves the coupling to Gs protein, leading to the activation of adenylyl cyclase (AC), which in turn elevates intracellular cyclic adenosine monophosphate (cAMP) levels. Subsequently, cAMP activates Protein Kinase A (PKA) and Exchange Protein Directly Activated by cAMP (Epac). PKA can then phosphorylate and activate the cAMP response element-binding protein (CREB), a transcription factor that modulates the expression of various genes.

Furthermore, the EP4 receptor can also couple to Gi protein, which can inhibit adenylyl cyclase activity. This Gi-mediated signaling can also activate the Phosphoinositide 3-kinase (PI3K)-Akt and Extracellular signal-regulated kinase (ERK) pathways.[5][6][7][8]





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